

Propazine-d14: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Propazine-d14

Cat. No.: B12302533

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Propazine-d14**, a deuterated analog of the herbicide propazine. Its primary application is as an internal standard in analytical chemistry, particularly for the quantitative analysis of propazine in various matrices. This document outlines its chemical properties, details its use in a key experimental protocol, and provides essential safety information.

Core Concepts: Understanding Propazine-d14

Propazine-d14 is the deuterium-labeled form of propazine, a triazine herbicide. In **Propazine-d14**, fourteen hydrogen atoms have been replaced with deuterium atoms. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based analytical methods.^[1] Because it is chemically almost identical to propazine, it behaves similarly during sample preparation and analysis. However, its increased mass allows it to be distinguished from the non-labeled propazine by a mass spectrometer. This allows for accurate quantification of propazine, even if some of the sample is lost during preparation.

Physicochemical Properties and Identification

A summary of the key quantitative data for **Propazine-d14** is presented in the table below.

Property	Value
Chemical Name	6-chloro-N,N'-bis(isopropyl-d7)-1,3,5-triazine-2,4-diamine
Synonyms	Propazine-d14 (di-iso-propyl-d14)
CAS Number	1219802-87-5
Molecular Formula	C ₉ H ₂ D ₁₄ ClN ₅
Molecular Weight	243.80 g/mol [2]
Chemical Purity	≥98%
Isotopic Enrichment	≥98 atom % D[2]
Appearance	White to off-white solid

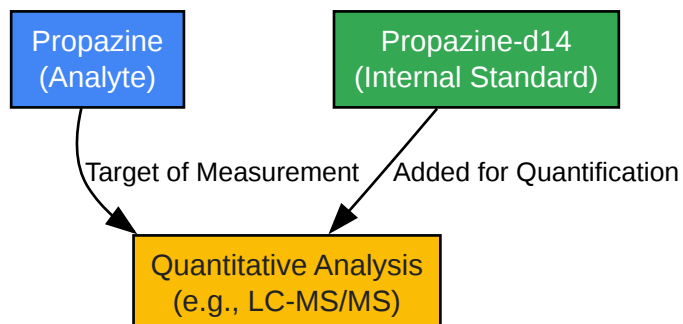
Primary Application: Internal Standard in Analytical Methods

The principal use of **Propazine-d14** is as an internal standard for the precise quantification of propazine in environmental and biological samples. Its application is crucial in methods that require high accuracy and precision, such as regulatory monitoring of pesticide residues in drinking water.

Logical Relationship: Propazine and Propazine-d14

The relationship between propazine and **Propazine-d14** is foundational to its application. Propazine is the target analyte, the substance being measured, while **Propazine-d14** serves as a chemically analogous but mass-distinct internal standard to ensure accurate measurement.

Logical Relationship of Propazine and Propazine-d14



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Caption: Relationship between Propazine and **Propazine-d14**.

Experimental Protocol: EPA Method 536

A key experimental application of **Propazine-d14** is in the U.S. Environmental Protection Agency (EPA) Method 536.[3] This method is for the determination of triazine pesticides and their degradates in drinking water by liquid chromatography/tandem mass spectrometry (LC/MS/MS).[3]

Detailed Methodology of EPA Method 536

1. Scope and Application: This method is intended for the analysis of triazine pesticides, including propazine, in finished drinking water.[3]
2. Summary of Method: A 500- μ L aliquot of the water sample is fortified with a solution of isotopically labeled internal standards, including **Propazine-d14**. The sample is then directly injected into a liquid chromatograph for separation, followed by detection with a tandem mass spectrometer. Quantification is performed by comparing the response of the native pesticide to the response of its corresponding isotopically labeled internal standard.
3. Reagents and Standards:
 - Reagent Water: Purified water, free of any interfering substances.

- Methanol: High purity, for preparing standard solutions.
- Ammonium Acetate: For preparation of the mobile phase.
- Propazine and **Propazine-d14** Stock Solutions: Prepared in methanol at a concentration of 1 mg/mL.
- Internal Standard Spiking Solution: A solution containing **Propazine-d14** and other internal standards at a specified concentration in methanol.
- Calibration Standards: A series of solutions containing known concentrations of propazine and a constant concentration of **Propazine-d14** are prepared by diluting the stock solutions.

4. Sample Preparation:

- Collect water samples in clean containers.
- Dechlorinate the samples if residual chlorine is present.
- Add a preservative to prevent microbial degradation of the analytes.
- Prior to analysis, allow the samples to come to room temperature.
- In a vial, combine 500 μ L of the water sample with a small, precise volume of the internal standard spiking solution.

5. Instrumental Analysis (LC/MS/MS):

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) system capable of gradient elution is used to separate propazine from other compounds in the sample.
 - Column: A C18 reverse-phase column is typically used.
 - Mobile Phase: A gradient of methanol and ammonium acetate in water.
- Tandem Mass Spectrometer: A mass spectrometer capable of multiple reaction monitoring (MRM) is used for detection and quantification.

- Ionization: Electrospray ionization (ESI) in the positive ion mode.
- MRM Transitions: Specific precursor and product ion transitions are monitored for both propazine and **Propazine-d14** to ensure selectivity and accurate quantification.

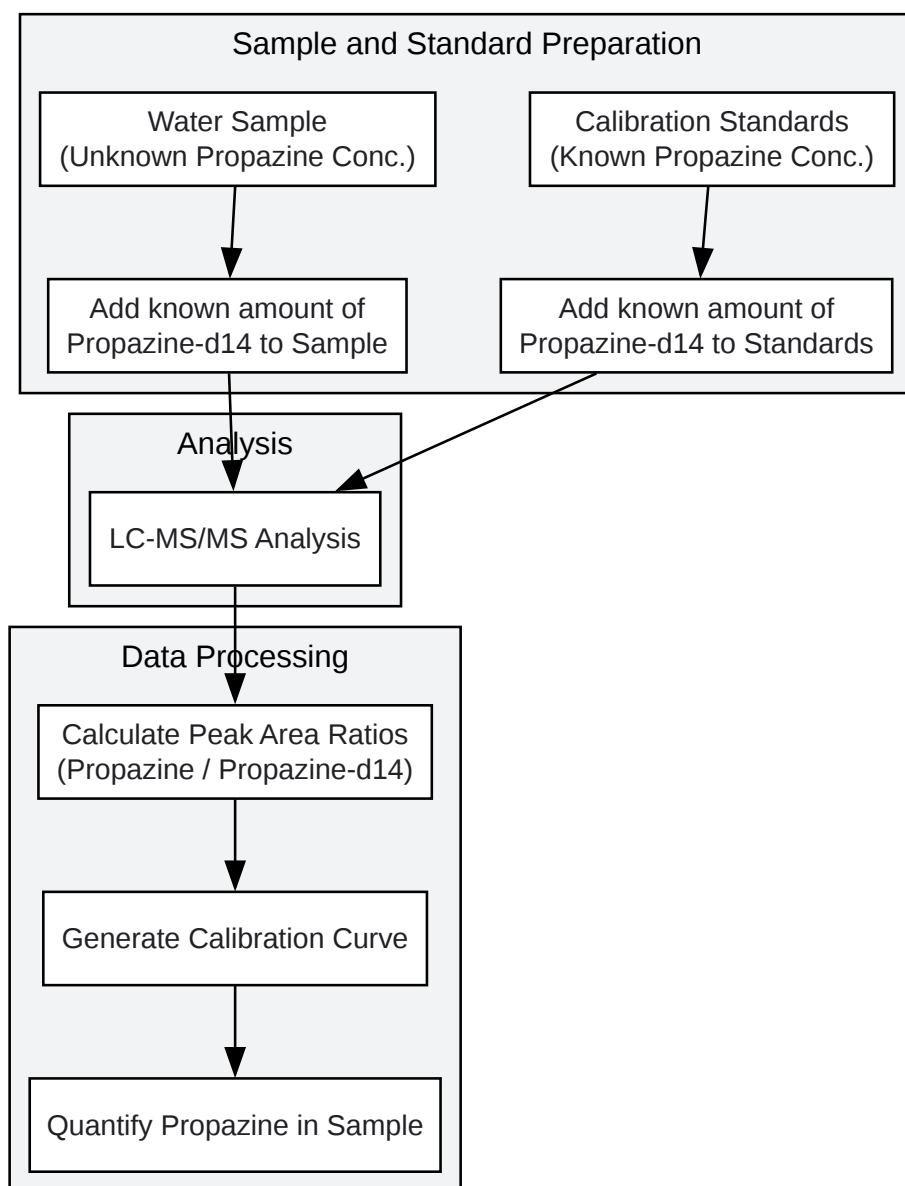
6. Data Analysis and Quantification:

- A calibration curve is generated by plotting the ratio of the peak area of propazine to the peak area of **Propazine-d14** against the concentration of propazine in the calibration standards.
- The concentration of propazine in the water sample is determined from the calibration curve using the measured peak area ratio of propazine to **Propazine-d14** in the sample.

Experimental Workflow: Use of Propazine-d14 as an Internal Standard

The following diagram illustrates the typical workflow for using **Propazine-d14** as an internal standard in an analytical method like EPA Method 536.

Workflow for Propazine Analysis using Propazine-d14 Internal Standard

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Caption: Workflow for propazine analysis.

Safety and Handling

For detailed safety information, refer to the Safety Data Sheet (SDS) for propazine.[4][5] As **Propazine-d14** is isotopically labeled propazine, similar handling precautions should be taken.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye protection.[5]
- Handling: Handle in a well-ventilated area. Avoid breathing dust.[5]
- Storage: Store in a tightly sealed container in a cool, dry place.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. Always consult the relevant Safety Data Sheet (SDS) and follow established laboratory safety protocols when handling any chemical substance.

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